

# Application Note: Analysis of Lavandulyl Acetate using Gas Chromatography-Mass Spectrometry (GC-MS)

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## Compound of Interest

Compound Name: *Lavandulyl acetate*

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## Abstract

This application note provides a comprehensive protocol for the identification and quantification of **Lavandulyl acetate** using Gas Chromatography-Mass Spectrometry (GC-MS). **Lavandulyl acetate** is a naturally occurring monoterpene ester found in various essential oils, notably in lavender (*Lavandula angustifolia*), and contributes to their characteristic aroma.[1][2] Accurate analysis of this compound is crucial for quality control, authentication of essential oils, and in the development of fragrances and pharmaceutical products. This document outlines the chemical properties of **Lavandulyl acetate**, a detailed GC-MS methodology, expected mass spectrometric fragmentation, and quantitative data from relevant studies.

## Introduction

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique ideal for the separation, identification, and quantification of volatile and semi-volatile compounds in complex mixtures like essential oils.[3][4][5] The technique combines the high separation efficiency of gas chromatography with the sensitive and specific detection capabilities of mass spectrometry. This application note details the GC-MS analysis of **Lavandulyl acetate**, a key fragrance component.

## Chemical Properties of Lavandulyl Acetate

**Lavandulyl acetate** (C<sub>12</sub>H<sub>20</sub>O<sub>2</sub>) is the acetate ester of lavandulol. Its chemical structure and properties are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>20</sub> O <sub>2</sub>	
Molecular Weight	196.29 g/mol	
CAS Number	25905-14-0	
Boiling Point	228.7 - 281.5 °C	
Appearance	Colorless to pale yellow liquid	
Solubility	Soluble in organic solvents; insoluble in water.	

## Experimental Protocol: GC-MS Analysis

This protocol provides a general methodology for the analysis of **Lavandulyl acetate** in essential oil samples. Instrument parameters may require optimization based on the specific instrumentation and sample matrix.

### 1. Sample Preparation:

- Dilute the essential oil sample in a suitable organic solvent (e.g., methanol or ethanol) to a concentration of approximately 1 µL/mL.

### 2. GC-MS Instrumentation and Parameters:

- Gas Chromatograph: Agilent 7890B GC or similar.
- Mass Spectrometer: Agilent 5977B MSD or similar.
- Capillary Column: HP-5MS (or equivalent 5% phenyl-methylpolysiloxane) fused silica capillary column (e.g., 60.0 m x 0.25 mm internal diameter, 0.25 µm film thickness).

- Carrier Gas: Helium at a constant flow rate. Hydrogen can also be used as an alternative carrier gas.
- Injection:
  - Injection Volume: 1  $\mu$ L.
  - Injector Temperature: 250  $^{\circ}$ C.
  - Split Ratio: 150:1.
- Oven Temperature Program:
  - Initial temperature: 60  $^{\circ}$ C, hold for 4 minutes.
  - Ramp: Increase temperature at a rate of 4  $^{\circ}$ C/min to 280  $^{\circ}$ C.
  - Final hold: Hold at 280  $^{\circ}$ C for 10 minutes.
- Mass Spectrometer Parameters:
  - Ion Source Temperature: 200  $^{\circ}$ C.
  - Ionization Mode: Electron Ionization (EI).
  - Ionization Energy: 70 eV.
  - Mass Range: m/z 40-400.

## Data Analysis

Identification of **Lavandulyl acetate** is achieved by comparing the obtained mass spectrum and retention time with reference spectra from spectral libraries (e.g., NIST, Wiley) and by calculating the Kovats Retention Index (RI). Quantification is typically performed by peak area normalization.

## Expected Results

Retention Index:

The Kovats Retention Index (RI) is a valuable tool for the identification of compounds in GC. For **Lavandulyl acetate** on a standard non-polar column (like DB-5 or HP-5MS), the reported RI values are typically in the range of 1267 to 1304.

#### Mass Spectrum:

The electron ionization mass spectrum of **Lavandulyl acetate** is characterized by specific fragmentation patterns. The molecular ion peak ( $[M]^+$ ) is expected at  $m/z$  196. Key fragment ions include:

- $m/z$  43: Often the base peak, corresponding to the acetyl group  $[CH_3CO]^+$ .
- $m/z$  68: A significant fragment.
- $m/z$  69: Another prominent fragment.
- $m/z$  93: A characteristic fragment ion.
- $m/z$  121: A fragment resulting from the loss of the acetyl group and a methyl group.
- $m/z$  136: Resulting from the loss of acetic acid  $[M-60]^+$ .

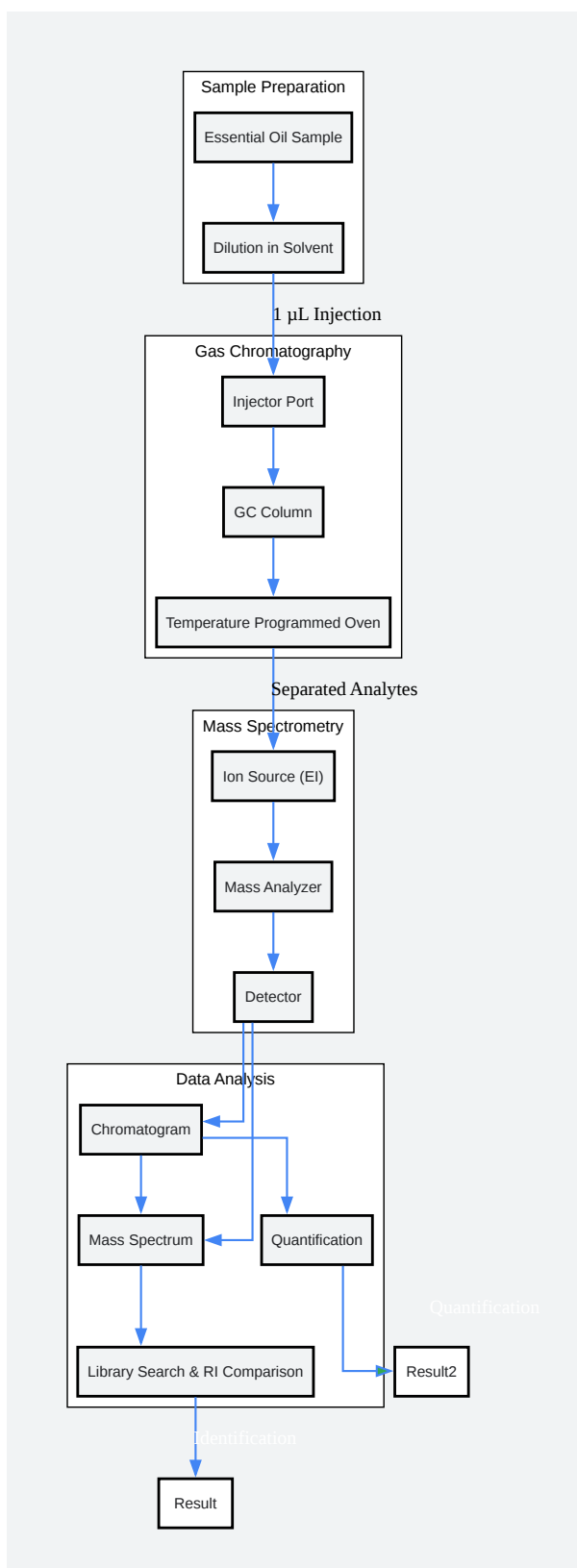
The relative abundances of these ions can be used for positive identification.

## Quantitative Data Summary

The concentration of **Lavandulyl acetate** can vary significantly depending on the species, geographical origin, and processing of the lavender plant. The following table summarizes the percentage of **Lavandulyl acetate** found in various lavender essential oils from different studies.

Plant Source	Percentage of Lavandulyl Acetate (%)	Reference
Lavandula angustifolia (Spain)	2.74	
Lavandula officinalis (India)	4.34	
Lavandula officinalis (Algeria)	4.08	
Lavandula officinalis (Macedonia)	12.4	
Lavandin (Lavandula x intermedia)	2.61	

## Diagrams



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Caption: GC-MS Experimental Workflow for **Lavandulyl Acetate** Analysis.

## Conclusion

The GC-MS method detailed in this application note provides a reliable and robust approach for the analysis of **Lavandulyl acetate** in essential oils. Adherence to this protocol will enable researchers and quality control professionals to accurately identify and quantify this important fragrance compound, ensuring the quality and authenticity of their products.

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